

AZ1495: Application Notes and Protocols for In Vitro Cell Culture Assays

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Compound of Interest

Compound Name: AZ1495

Cat. No.: B10800876

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Introduction

AZ1495 is a potent, orally active, and selective small molecule inhibitor of Interleukin-1 Receptor-Associated Kinase 4 (IRAK4).[1][2] It also demonstrates inhibitory activity against IRAK1.[1][2] IRAK4 is a critical serine/threonine kinase that functions as a central regulator in the signaling pathways initiated by Toll-like receptors (TLRs) and interleukin-1 receptors (IL-1R).[3][4] These pathways are integral to the innate immune response and, when dysregulated, are implicated in the pathogenesis of various inflammatory diseases and certain cancers, particularly hematologic malignancies like Diffuse Large B-cell Lymphoma (DLBCL).[1][5]

AZ1495 exerts its effects by inhibiting the kinase activity of IRAK4, which in turn blocks the downstream activation of nuclear factor-kappa B (NF-κB) and mitogen-activated protein kinase (MAPK) signaling cascades.[1][5] This inhibition ultimately leads to decreased cell proliferation and induction of apoptosis in susceptible cancer cell lines.[1]

These application notes provide a comprehensive overview of the in vitro applications of **AZ1495**, including detailed protocols for key cell-based assays to characterize its activity and mechanism of action.

Data Presentation

Table 1: In Vitro Inhibitory Activity of AZ1495

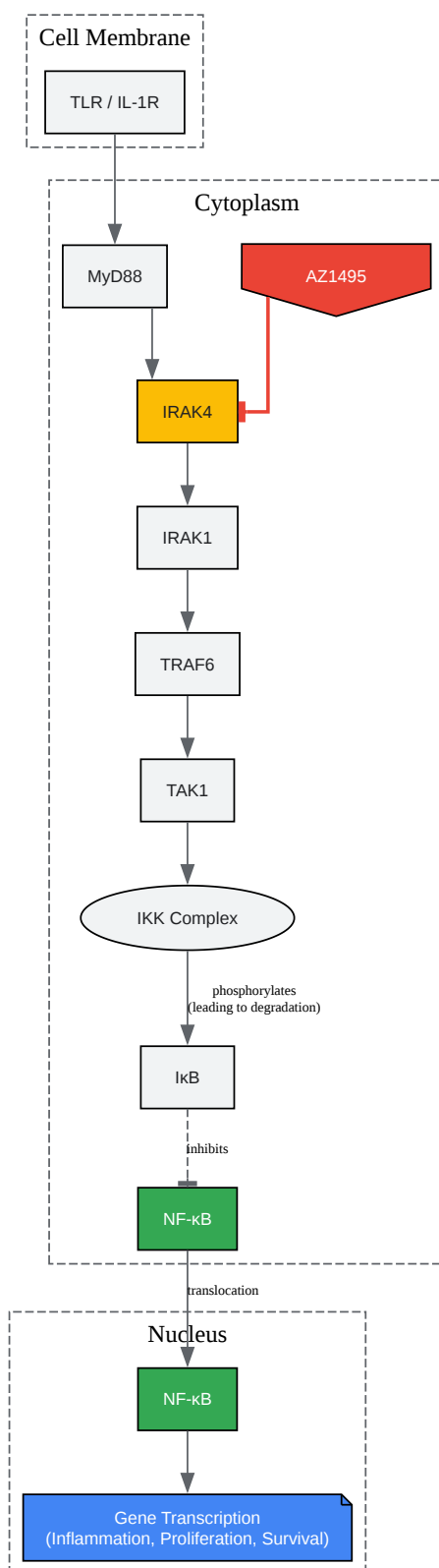
Target	Assay Type	IC50 (μM)	Kd (μM)	Reference
IRAK4	Enzyme Assay	0.005	0.0007	[1]
IRAK4	Cellular Assay	0.052	-	[1]
IRAK1	Enzyme Assay	0.023	-	[1]

Table 2: Cellular Activity of AZ1495 in DLBCL Cell Lines

Cell Line	Assay	Treatment Conditions	Observed Effect	Reference
OCI-LY10 (ABC-DLBCL)	NF-κB Activation	0.001-100 μM, 72 h	Dose-dependent inhibition	[1]
OCI-LY10 (ABC-DLBCL)	Cell Growth	0.001-100 μM, 72 h	Dose-dependent inhibition	[1]
OCI-LY10 (ABC-DLBCL)	Apoptosis	0-3.3 μM, 14 h (in combination with a BTK inhibitor)	Induction of cell death	[1]
SUDHL2 (GCB-DLBCL)	Cell Growth	Not specified	Not sensitive	[1]

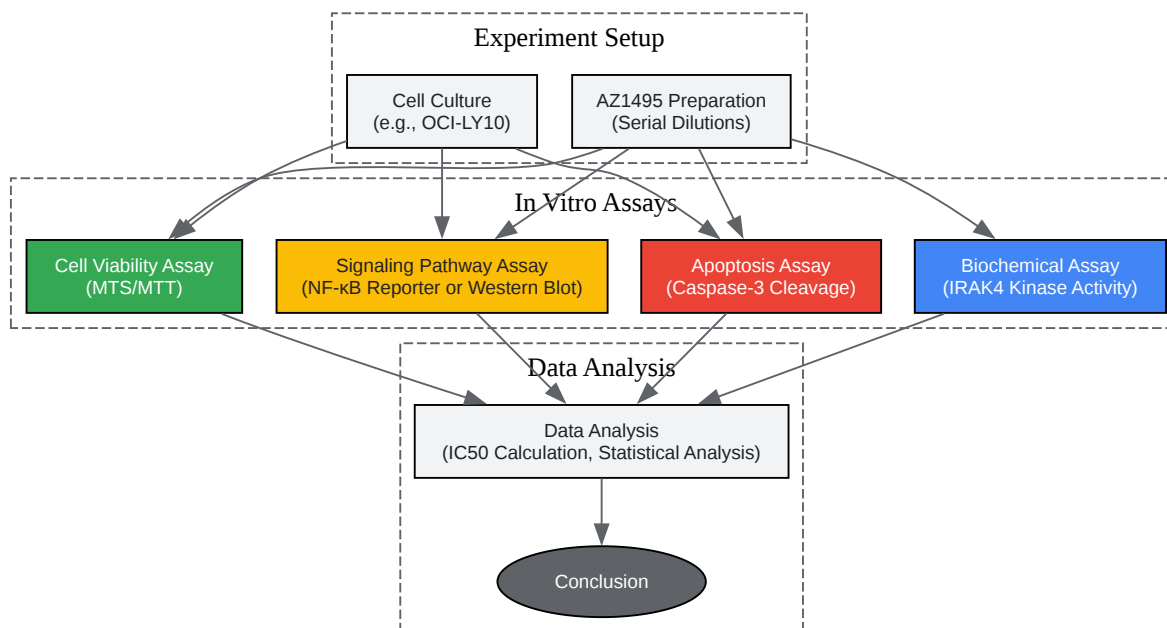
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the IRAK4 signaling pathway targeted by **AZ1495** and a general experimental workflow for its in vitro characterization.



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Caption: IRAK4 Signaling Pathway and the inhibitory action of **AZ1495**.



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